

Application Notes & Protocols: Formulation of Superhydrophobic Surfaces Using Fluorinated Diols

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Compound of Interest

Compound Name: 2,2,3,3,4,4,5,5,6,6,7,7-
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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the formulation of superhydrophobic surfaces utilizing fluorinated diols. The methodologies described herein are tailored for applications requiring robust water repellency, such as advanced drug delivery systems, biomedical devices, and specialized laboratory equipment.

Introduction

Superhydrophobic surfaces, characterized by water contact angles (WCA) exceeding 150° and low sliding angles, are of significant interest due to their self-cleaning, anti-icing, and anti-biofouling properties. A common strategy to achieve superhydrophobicity involves the creation of a hierarchical micro/nano-textured surface to trap air, combined with the application of a low surface energy material.

Fluorinated compounds are exceptionally effective at lowering surface energy. While fluoroalkylsilanes are widely used, fluorinated diols serve as critical building blocks for creating fluorinated polymers, such as fluorinated polyurethanes (FPUs). These FPUs can then be applied as coatings to impart hydrophobicity. By combining FPU coatings with a roughened surface, superhydrophobic characteristics can be achieved.

This document outlines a two-stage approach:

- Stage 1: Synthesis of a Fluorinated Polyurethane (FPU) from a Fluorinated Diol.
- Stage 2: Fabrication of a Superhydrophobic Surface using the synthesized FPU.

Data Presentation

Table 1: Influence of Fluorinated Diol Content on Water Contact Angle of Fluorinated Polyurethane (FPU) Coatings

Coatings

Fluorinated Diol Content in FPU Synthesis	Resulting Water Contact Angle (WCA)	Reference
Increasing Content	81° to >120°	[1][2]
Not Specified, Linear CF ₃ CF ₂ CH ₂ - based FPU	146°	[2]
1% Perfluoropolyether (PFPE) Diol	131.5° ± 8.0	[3]
2% Perfluoropolyether (PFPE) Diol	130.9° ± 5.8	[3]
3% Perfluoropolyether (PFPE) Diol	128.8° ± 5.2	[3]
Control Polyurethane (0% Fluorination)	93.6° ± 3.6	[3]

Table 2: Properties of Superhydrophobic Surfaces Created with Fluorinated Polymers and Nanoparticles

Formulation Method	Water Contact Angle (WCA)	Sliding Angle (SA)	Key Components	Reference
Spray-coating on partially cured Polyurethane	162° ± 3°	8° ± 3°	Hydrophobically modified silica nanoparticles	[4]
Dip-coating on sandblasted paint film	167.8°	7°	SiO ₂ nanoparticles, Polydimethylsiloxane	[5][6]
Application of FPU to rough arc-sprayed Al coating	>150°	<10°	Fluorinated Polyurethane	[7]
Spin-coating of functionalized silica nanoparticles	152° ± 1°	<2°	FAS-17 functionalized silica nanoparticles	[8][9][10]

Experimental Protocols

Stage 1: Synthesis of Fluorinated Polyurethane (FPU) from a Fluorinated Diol

This protocol describes a general prepolymer method for synthesizing a fluorinated polyurethane. The specific ratios of reactants will determine the final fluorine content and properties of the polymer.

Materials:

- Fluorinated Diol (e.g., a perfluoropolyether (PFPE) diol)
- Polyol (e.g., Poly(tetramethylene oxide) glycol - PTMG)
- Diisocyanate (e.g., Hexamethylene diisocyanate - HDI or Isophorone diisocyanate - IPDI)

- Chain Extender (e.g., 1,4-Butanediol - BDO)
- Catalyst (e.g., Dibutyltin dilaurate - DBTDL)
- Solvent (e.g., Anhydrous Tetrahydrofuran - THF)

Protocol:

- Preparation: In a three-neck round-bottom flask equipped with a mechanical stirrer, condenser, and nitrogen inlet, add the fluorinated diol and polyol. Heat and stir under vacuum to remove any residual water.
- Prepolymer Formation: Cool the mixture to the reaction temperature (typically 60-80°C) under a nitrogen atmosphere. Add the diisocyanate and a catalytic amount of DBTDL.
- Reaction Monitoring: Allow the reaction to proceed for 2-4 hours. The progress can be monitored by titrating the isocyanate (-NCO) content.
- Chain Extension: Once the desired -NCO content is reached, add the chain extender (e.g., BDO) to the prepolymer solution.
- Polymerization: Continue stirring at the reaction temperature until the polymerization is complete, which is indicated by a significant increase in viscosity.
- Purification: Precipitate the synthesized FPU in a non-solvent like methanol, filter, and dry under vacuum to obtain the pure polymer.

Stage 2, Method A: Superhydrophobic Surface Fabrication via Dip-Coating of FPU and Silica Nanoparticles

This method creates a superhydrophobic surface by first creating a rough layer of silica nanoparticles and then applying the synthesized FPU.

Materials:

- Synthesized Fluorinated Polyurethane (FPU) from Stage 1

- Silica nanoparticles (SiO_2) (approx. 50-100 nm diameter)
- Epoxy adhesive solution
- Suitable solvent for FPU and epoxy (e.g., Tetrahydrofuran - THF)
- Substrate (e.g., glass slide, metal coupon)

Protocol:

- **Substrate Preparation:** Thoroughly clean the substrate by sonication in acetone, followed by ethanol, and finally deionized water. Dry the substrate completely.
- **Nanoparticle Layer Deposition:**
 - Prepare a suspension of silica nanoparticles in an epoxy adhesive solution.
 - Dip-coat the cleaned substrate into this suspension.[\[5\]](#)[\[6\]](#)
 - Withdraw the substrate at a constant, slow speed.
 - Cure the coating according to the epoxy manufacturer's instructions to firmly anchor the nanoparticles, creating a rough surface.
- **FPU Overlayer Deposition:**
 - Prepare a dilute solution of the synthesized FPU in a suitable solvent (e.g., 1% w/v in THF).
 - Dip-coat the nanoparticle-coated substrate into the FPU solution.
 - Withdraw the substrate at a constant speed.
- **Final Curing:** Dry the coated substrate in an oven at a temperature appropriate for the FPU (e.g., 70-80°C) to evaporate the solvent and form the final superhydrophobic surface.[\[11\]](#)

Stage 2, Method B: Superhydrophobic Surface Fabrication via Spray-Coating of FPU and Silica

Nanoparticles

This method provides an alternative for applying the FPU and nanoparticles, which can be suitable for larger or more complex surfaces.

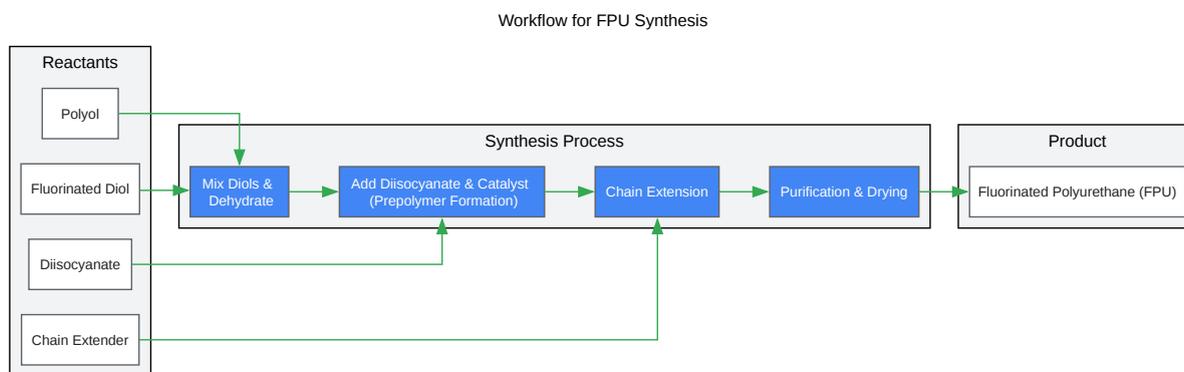
Materials:

- Synthesized Fluorinated Polyurethane (FPU) from Stage 1
- Hydrophobically modified silica nanoparticles
- Solvent system compatible with FPU and nanoparticles (e.g., a mixture of ethyl acetate and butyl acetate)
- Substrate

Protocol:

- Substrate Preparation: Clean and dry the substrate as described in 3.2.1.
- Coating Formulation:
 - Dissolve the synthesized FPU in the chosen solvent system.
 - Disperse the hydrophobically modified silica nanoparticles into the FPU solution. Use ultrasonication to ensure a uniform dispersion.
- Spray-Coating:
 - Use a standard airbrush or spray gun to apply the FPU/nanoparticle dispersion onto the substrate.^{[4][12]}
 - Apply a thin, uniform layer. Multiple layers can be applied to build up the desired thickness and roughness, with a short drying time between each layer.
- Curing: Cure the coated substrate in an oven to fully evaporate the solvents and set the coating, resulting in a robust superhydrophobic surface.

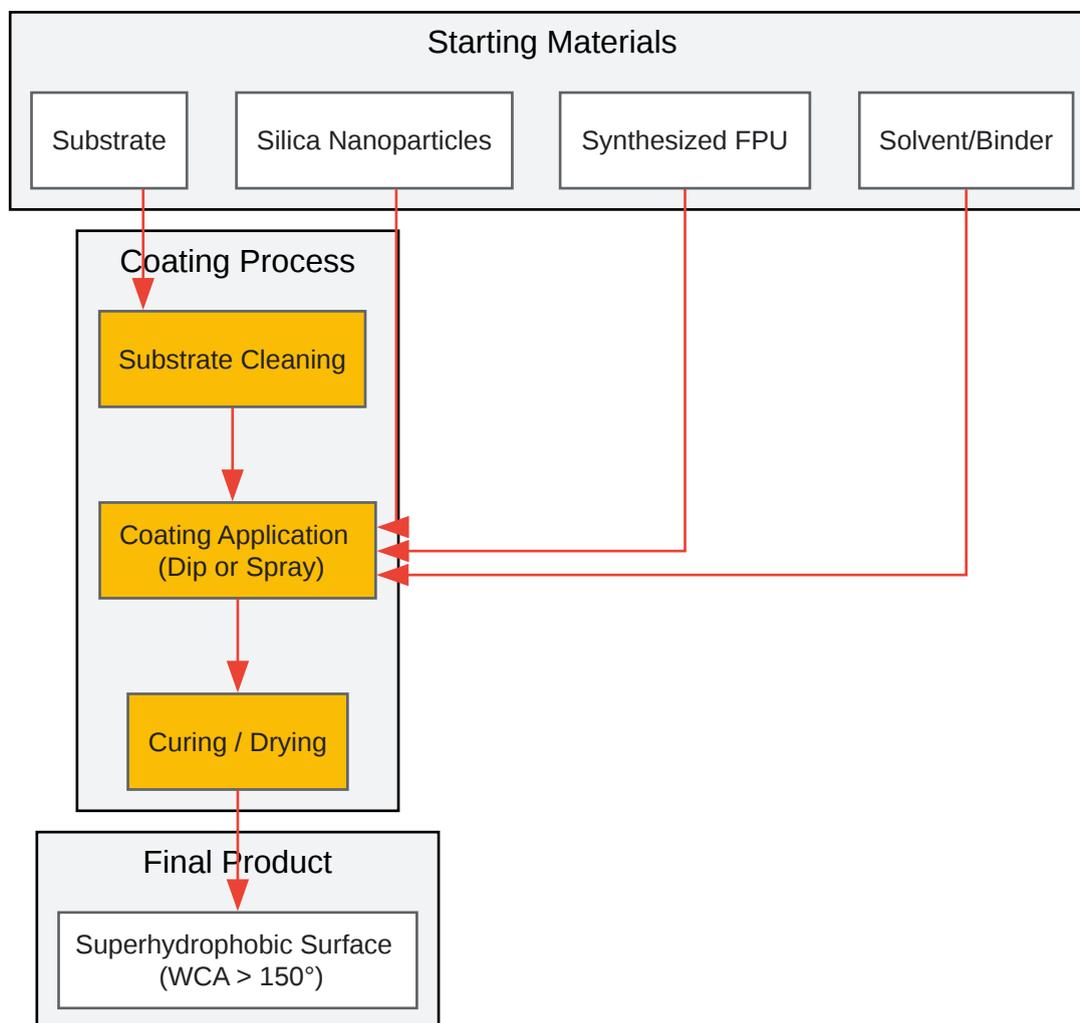
Visualizations



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Caption: Workflow for the synthesis of fluorinated polyurethane (FPU).

Superhydrophobic Surface Formulation Workflow



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Caption: General workflow for creating a superhydrophobic surface.

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